

# Personal protective equipment for handling 2-(3-Oxobutyl)cyclohexanone

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## Compound of Interest

Compound Name: 2-(3-Oxobutyl)cyclohexanone

Cat. No.: B8776333

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## Essential Safety and Handling Guide for 2-(3-Oxobutyl)cyclohexanone

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for handling **2-(3-Oxobutyl)cyclohexanone** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	168.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	26942-62-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Slightly yellow crystalline powder <a href="#">[4]</a>
Boiling Point	155 °C (311 °F) (for cyclohexanone) <a href="#">[5]</a>
Melting Point	-47 °C (-53 °F) (for cyclohexanone) <a href="#">[5]</a>
Solubility	Insoluble in water. Soluble in most organic solvents.

## Hazard Identification and Precautionary Measures

While specific toxicity data for **2-(3-Oxobutyl)cyclohexanone** is limited, it is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.[\[6\]](#)[\[7\]](#) It is known to cause serious eye damage and skin irritation.[\[6\]](#)[\[7\]](#) One of its derivatives may be metabolized to cyanide in the body, which can lead to severe health issues, including headache, dizziness, weakness, unconsciousness, convulsions, coma, and even death.[\[4\]](#)

Signal Word: Danger[\[6\]](#)[\[7\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[6\]](#)[\[7\]](#)
- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[\[6\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)
- H318: Causes serious eye damage.[\[6\]](#)[\[7\]](#)
- H402: Harmful to aquatic life.[\[7\]](#)

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[6\]](#)[\[7\]](#)
- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[6\]](#)[\[7\]](#)
- P280: Wear protective gloves, eye protection, and face protection.[\[6\]](#)[\[7\]](#)
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[\[6\]](#)[\[7\]](#)
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[\[5\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling this chemical.<sup>[8]</sup> The following table outlines the recommended PPE for various levels of protection.

Protection Level	Respiratory Protection	Skin and Body Protection	Eye and Face Protection	Hand Protection
Level C	Full-face or half-mask air-purifying respirator (NIOSH approved).[8][9]	Chemical-resistant clothing (e.g., one-piece coverall, hooded two-piece chemical splash suit, disposable chemical-resistant coveralls).[8][9]	Safety glasses and/or face shield.[9][10]	Chemical-resistant inner and outer gloves (e.g., nitrile or neoprene).[8][9][11]
Level B	Positive-pressure, full-facepiece self-contained breathing apparatus (SCBA) or positive-pressure supplied-air respirator with escape SCBA.[9][12]	Hooded chemical-resistant clothing (e.g., overalls, long-sleeved jacket, disposable chemical-resistant overalls).[9][12]	Face shield.[9]	Chemical-resistant inner and outer gloves.[9][12]
Level A	Positive-pressure, full-facepiece SCBA or positive-pressure supplied-air respirator with escape SCBA.[9][12]	Totally encapsulating chemical-protective suit.[9][12]	Included in the fully encapsulating suit.	Chemical-resistant inner and outer gloves.[9][12]

For standard laboratory operations with adequate ventilation, Level C protection is generally sufficient. However, in cases of spills, poor ventilation, or when handling large quantities, Level B or A may be necessary.

## Experimental Protocol: Safe Handling and Disposal

### Engineering Controls and Preparation

- Ventilation: Always handle **2-(3-Oxobutyl)cyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible.[4]
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces. Use explosion-proof electrical and ventilating equipment.[6][7]

## Handling Procedures

- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above before handling the chemical.
- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[6][7]
- Avoid Contact: Avoid direct contact with the skin and eyes, and prevent inhalation of vapor or mist.[6]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[6][7] Wash hands thoroughly after handling.[4][6][7]

## Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][5][6]
- Storage Conditions: Store away from heat and sources of ignition.[7] If refrigerated storage is required, store below 4°C/39°F.[4]

- Integrity: Opened containers must be carefully resealed and kept upright to prevent leakage.  
[\[6\]](#)

## Spill Response

- Evacuation: Evacuate personnel to a safe area.[\[6\]](#)[\[7\]](#)
- Ventilation and Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[\[6\]](#)[\[7\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[6\]](#)[\[7\]](#)
- Cleanup: Contain the spillage and collect it with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) or an electrically protected vacuum cleaner.[\[6\]](#)  
[\[7\]](#) Place the collected material in a suitable container for disposal.[\[6\]](#)[\[7\]](#)

## First Aid Measures

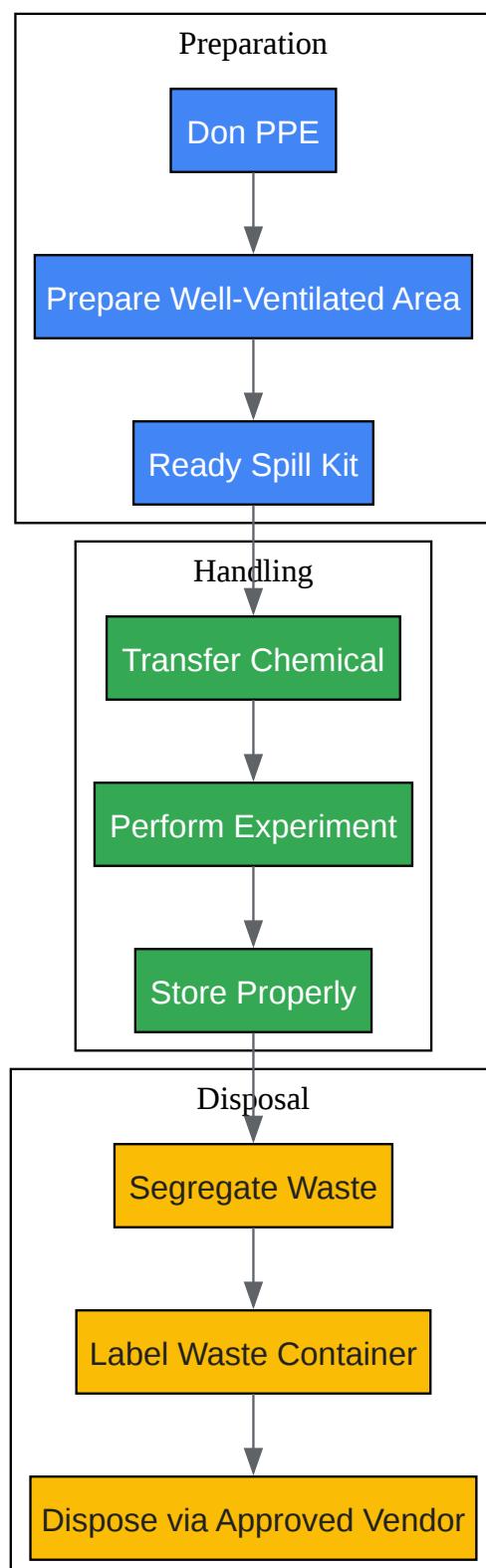
- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse the mouth.[\[6\]](#)[\[7\]](#)
- If on Skin (or hair): Remove all contaminated clothing immediately. Rinse skin with water or shower.[\[5\]](#)[\[6\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[5\]](#)[\[6\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[\[5\]](#)

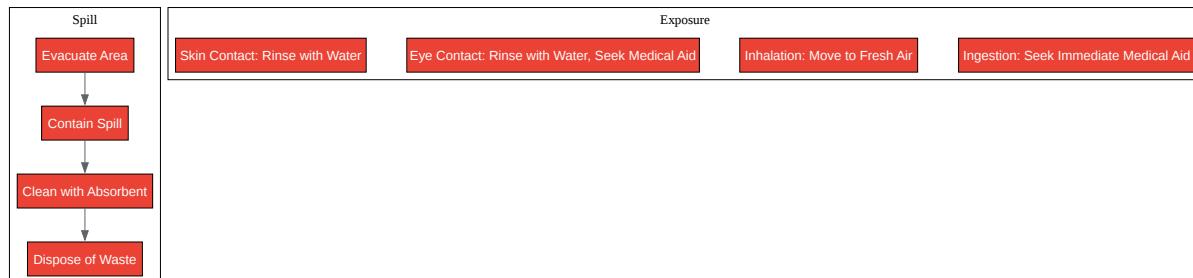
## Disposal

- Waste Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. This should be done at an approved waste disposal plant.[\[5\]](#)
- Environmental Precautions: Avoid release into the environment.[\[7\]](#)

## Visual Workflow and Emergency Response

The following diagrams illustrate the standard operating procedure for handling **2-(3-Oxobutyl)cyclohexanone** and the appropriate emergency response actions.





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